

Application Note: Comprehensive NMR Spectroscopy Characterization of (2S,4R)-Fosinopril Sodium

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (2S,4R)-Fosinopril Sodium Salt

CAS No.: 1356353-41-7

Cat. No.: B1146602

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Executive Summary

Fosinopril sodium is a phosphinic acid-containing angiotensin-converting enzyme (ACE) inhibitor used in the treatment of hypertension and heart failure. Unlike carboxyl-containing ACE inhibitors (e.g., enalapril), fosinopril contains a unique phosphinyl group and a bulky trans-4-cyclohexyl-L-proline ring.

Characterizing Fosinopril Sodium presents two distinct analytical challenges:

- **Rotameric Complexity:** Restricted rotation around the amide bond results in distinct cis and trans conformers in solution, often misidentified as impurities.
- **Heteronuclear Coupling:** The presence of Phosphorus-31 (^{31}P , spin 1/2) introduces
and

couplings that complicate spectral assignments.

This guide provides a validated protocol for the complete structural characterization of (2S,4R)-Fosinopril sodium, emphasizing the discrimination between rotamers and diastereomeric impurities.

Structural Context & Experimental Strategy

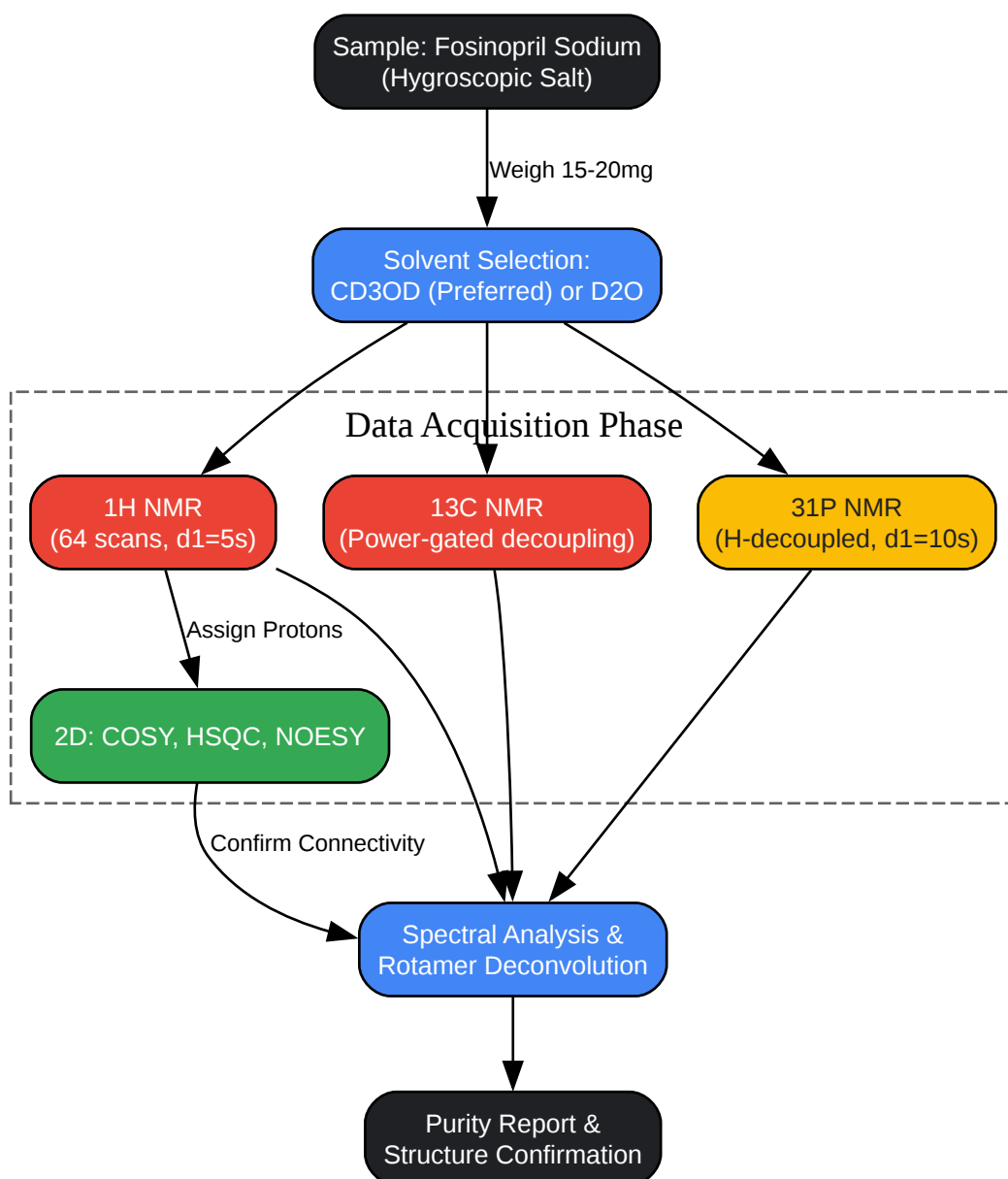
To ensure scientific integrity, the characterization strategy is divided into three phases: Assignment, Conformational Analysis, and Purity Verification.

The Molecule

- Chemical Name: (4S)-4-cyclohexyl-1-[[R)-phosphoryl]acetyl]-L-proline, sodium salt.
- Key Features:
 - Phosphinyl Ester: Diagnostic signal.
 - Amide Bond: Source of cis/trans rotamers.
 - Hydrophobic Domains: Cyclohexyl and Phenyl rings requiring appropriate solvent selection.

Experimental Workflow

The following diagram outlines the logical flow from sample preparation to final data validation.



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Figure 1: Integrated NMR workflow for Fosinopril Sodium characterization.

Detailed Experimental Protocols

Sample Preparation

Critical Note: Fosinopril sodium is hygroscopic. Moisture uptake leads to line broadening and chemical shift drift (especially for exchangeable protons).

- Environment: Prepare samples in a desiccated environment or glove box if available.

- Solvent Choice:
 - Methanol-
(
):Recommended. Provides excellent solubility and resolves the aliphatic region (cyclohexyl vs. isobutyl) better than
.
 - Deuterium Oxide (
): Acceptable, but signals may overlap in the 1.0–2.0 ppm region.
- Concentration: Dissolve 15–20 mg of Fosinopril Sodium in 0.6 mL of solvent.
- Filtration: Filter through a clean glass wool plug into the NMR tube to remove undissolved particulates (critical for high-resolution shimming).

Acquisition Parameters (600 MHz equivalent)

Parameter	NMR (Quantitative)	NMR (Structural)	NMR (Diagnostic)
Pulse Sequence	zg30 (30° pulse)	zgpg30 (Power-gated decoupling)	zgpg (Inverse gated decoupling)
Spectral Width	14 ppm (-1 to 13 ppm)	240 ppm	100 ppm
Relaxation Delay (d1)	5.0 s (Ensure full relaxation)	2.0 s	10.0 s (Phosphorus relaxes slowly)
Scans (NS)	32 - 64	1024 - 4096	64 - 128
Temperature	298 K (25°C)	298 K	298 K
Processing	LB = 0.3 Hz	LB = 1.0 Hz	LB = 2.0 Hz

Expert Insight: For

NMR, use inverse gated decoupling if you intend to integrate the peak for purity (qNMR), as this suppresses the Nuclear Overhauser Effect (NOE) which can otherwise skew integration values.

Data Interpretation and Assignments

The Rotamer Challenge

In solution, Fosinopril exists as an equilibrium mixture of cis and trans rotamers (ratio typically ~60:40 or 70:30 in

). This is NOT an impurity.

- Mechanism: The steric hindrance of the cyclohexyl ring adjacent to the proline nitrogen slows the rotation of the amide bond.
- Observation: You will see "shadow peaks" or split multiplets for nuclei near the amide bond (specifically the

-protons of the proline ring and the methylene protons of the acetyl linker).
- Validation: To confirm these are rotamers and not impurities, perform a Variable Temperature (VT) experiment. Heating the sample to 323 K (50°C) will increase the rotation rate, causing the split peaks to coalesce into a single, averaged signal.

NMR Assignment Table (in)

Chemical Shift (, ppm)	Multiplicity	Integral	Assignment	Structural Insight
7.10 – 7.30	Multiplet	5H	Aromatic Protons	Phenyl ring (distal end).
4.20 / 4.55	Multiplet	1H	Proline -CH	Diagnostic Rotamer Split. Distinct shifts for cis/trans.
3.85	Multiplet	1H	O-CH (Isobutyl)	Coupled to phosphorus ().
2.90 – 3.10	Multiplet	2H	Acetyl	Bridge between P and N. Often appears as complex diastereotopic multiplet.
2.60	Multiplet	2H	Benzylic	Adjacent to phenyl ring.
1.50 – 2.00	Multiplets	~10H	Cyclohexyl / Proline	Complex overlapping aliphatic envelope.
0.90 – 1.00	Doublet	6H	Methyls (Isobutyl)	Terminal methyl groups.

NMR Characteristics

- Chemical Shift:

42.0 – 48.0 ppm (dependent on pH and concentration).

- Pattern: Usually appears as two singlets (due to rotamers) separated by < 0.5 ppm.
- Coupling: Under proton decoupling ($\{1H\}$), these appear as singlets. Without decoupling, they appear as multiplets due to coupling with adjacent protons.

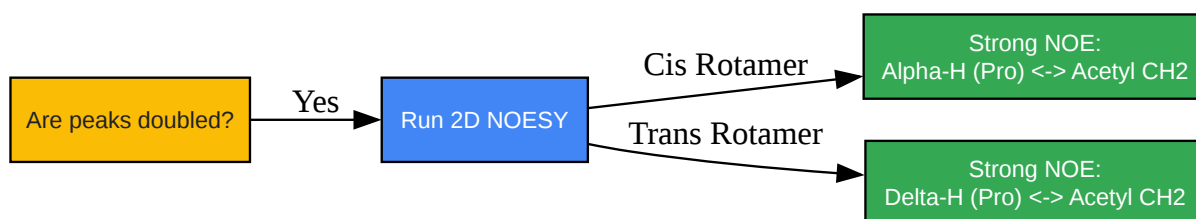
Advanced Validation: Distinguishing Isomers

To certify the stereochemistry (

), one must distinguish the active drug from potential diastereomers (e.g., epimers at the phosphorus or proline centers).

NOESY Logic

Nuclear Overhauser Effect Spectroscopy (NOESY) is the gold standard for spatial confirmation.



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Figure 2: Using NOESY to map spatial proximity and assign rotameric states.

- Trans-conformer: The acetyl protons show a strong NOE correlation to the δ -protons of the proline ring.
- Cis-conformer: The acetyl protons show a strong NOE correlation to the α -proton of the proline ring.

Quality Control Protocol (qNMR)

For purity assay calculation without a reference standard, use qNMR.

- Internal Standard: Maleic Acid (traceable grade). It has a singlet at 6.3 ppm (in _____ or _____), clear of Fosinopril's aliphatic and aromatic regions.
- Calculation:
 - : Integral area
 - : Number of protons
 - : Molar mass
 - : Weight
 - : Purity of standard

References

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